

A Comparative Guide to 2-Hexyl-1-octanol and Other Branched Primary Alcohols

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Compound of Interest

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Introduction: Understanding the Landscape of Branched Primary Alcohols

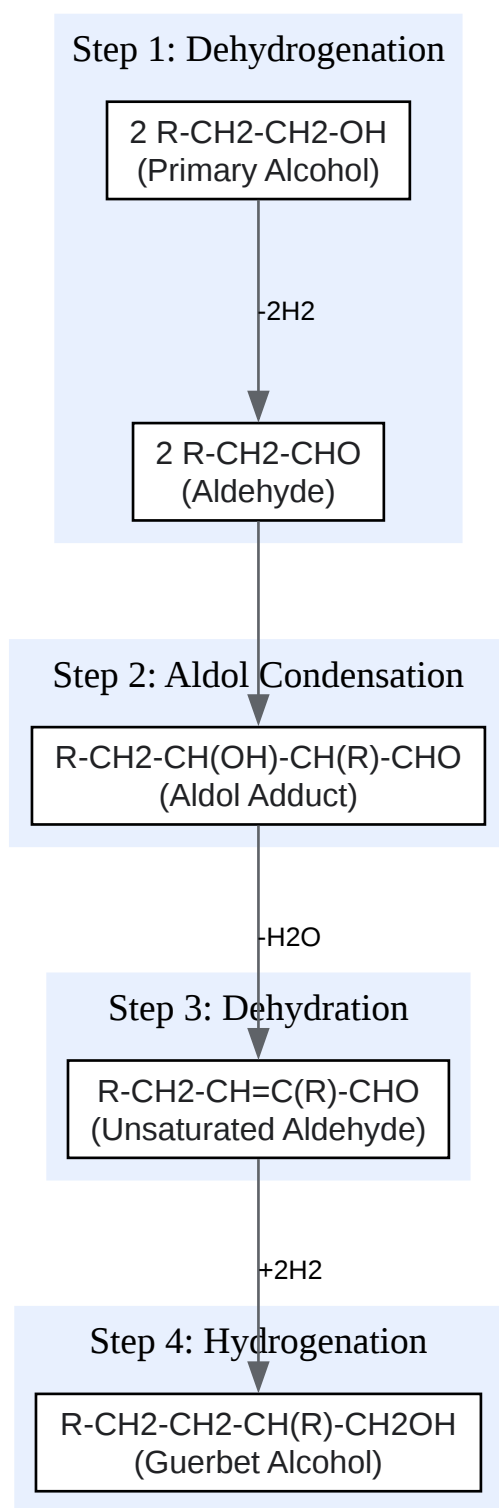
In the realm of specialty chemicals, branched primary alcohols represent a cornerstone for innovation across diverse industries, from personal care to industrial lubricants. Their unique molecular architecture—specifically, branching at the beta (β) position—imparts a suite of desirable properties that distinguish them from their linear counterparts. These properties include lower melting points, reduced volatility, and excellent thermal and oxidative stability.^[1]^[2]

This guide focuses on a specific subset of these molecules known as Guerbet alcohols, named after Marcel Guerbet who first synthesized them in the 1890s.^[2] The Guerbet reaction involves the self-condensation of primary alcohols at high temperatures, resulting in a larger, branched primary alcohol.^[2] This process is fundamental to creating alcohols with higher molecular weights that remain liquid over a broad temperature range.^[3]

At the center of our discussion is **2-Hexyl-1-octanol** (C14), a C14 Guerbet alcohol.^[4]^[5] This guide provides a comparative analysis of **2-Hexyl-1-octanol** against other commercially significant Guerbet alcohols, such as 2-Hexyl-1-decanol (C16), 2-Octyl-1-dodecanol (C20), and 2-Decyl-1-tetradecanol (C24). Through an examination of their physicochemical properties and performance in key applications, this document aims to equip researchers, scientists, and drug development professionals with the data-driven insights needed for informed material selection.

The Guerbet Synthesis Pathway

The Guerbet reaction is a robust method for producing β -branched primary alcohols. The process, illustrated below, involves a catalytic dehydrogenation of a primary alcohol to an aldehyde, followed by an aldol condensation, dehydration, and subsequent hydrogenation to yield the final branched alcohol. This pathway effectively doubles the carbon number of the parent alcohol, minus two molecules of water.



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Caption: The Guerbet reaction pathway for synthesizing β -branched primary alcohols.

Comparative Physicochemical Properties

The primary advantage of Guerbet alcohols over linear fatty alcohols is their significantly lower melting point, which keeps them liquid at low temperatures.[2] This characteristic is a direct consequence of the branching in their molecular structure, which disrupts the efficient packing that leads to crystallization in their straight-chain counterparts.[6] The following table summarizes key physicochemical properties of **2-Hexyl-1-octanol** and other relevant branched alcohols.

Property	2-Hexyl-1-octanol (C14)	2-Hexyl-1-decanol (C16)	2-Octyl-1-dodecanol (C20)	2-Decyl-1-tetradecanol (C24)	n-Tetradecanol (Linear C14)
CAS Number	19780-79-1[4]	2425-77-6[7]	5333-42-6[8]	58670-89-6[9]	112-72-1
Molecular Formula	C ₁₄ H ₃₀ O[4]	C ₁₆ H ₃₄ O[7][10]	C ₂₀ H ₄₂ O[8]	C ₂₄ H ₅₀ O[9]	C ₁₄ H ₃₀ O
Molecular Weight (g/mol)	214.39[4]	242.44[11]	298.56[8]	354.65[9]	214.39
Melting Point (°C)	N/A	-20[12]	1[8]	17-20[9][13]	38-39
Boiling Point (°C)	162 (at 15 mmHg)[5]	~330[14]	382[8]	271-275 (at 33 mmHg)[9][13]	289
Density (g/mL at 25°C)	~0.83	0.838	0.84[8]	0.842[9][13]	~0.824
Refractive Index (n _{20/D})	~1.445	1.453	1.454[8]	1.457[9][13]	~1.446

Note: Data compiled from multiple sources. Properties for linear n-Tetradecanol are provided for comparison.

As the chain length of the Guerbet alcohol increases, so do the melting point, boiling point, and density. However, even the C24 Guerbet alcohol (2-Decyl-1-tetradecanol) has a melting point near room temperature, whereas its linear C14 counterpart is a solid.[9][13] This wide liquid range is a critical performance differentiator.[15]

Performance in Key Applications

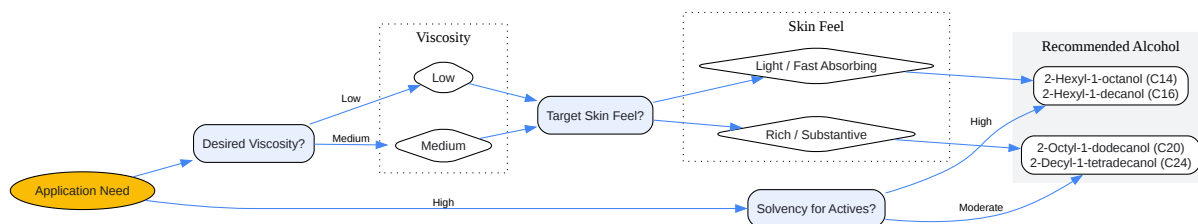
The unique properties of Guerbet alcohols make them highly versatile. Their primary applications are in cosmetics and personal care, industrial lubricants, and as chemical intermediates.[15][16]

Cosmetics and Personal Care: Superior Emollients and Solvents

In cosmetic formulations, Guerbet alcohols are prized as emollients, texture modifiers, and solvents.[1] Their branched structure and liquid nature contribute to a non-greasy, smooth skin feel, making them ideal for creams, lotions, and color cosmetics.[2][17]

- **Emolliency and Spreading:** Compared to linear alcohols of similar molecular weight, Guerbet alcohols are medium-spreading emollients. 2-Octyldodecanol, for instance, provides a soft, silky feel to the skin. The branching prevents the waxy feel associated with solid fatty alcohols.
- **Solvency:** Guerbet alcohols are excellent solvents for active ingredients.[18] For example, 2-Octyldodecanol is an effective solvent for salicylic acid, a common active in skincare.[18]
- **Stability:** As saturated compounds, Guerbet alcohols exhibit high oxidative and color stability, which is a significant advantage over unsaturated alcohols like oleyl alcohol that can become rancid.[2][3] They are also stable across a wide pH range.[18]

2-Hexyl-1-octanol and its larger counterparts like 2-Hexyl-1-decanol serve as excellent base materials for producing emollient esters, which are also widely used in cosmetics.[3][12]



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Caption: Decision logic for selecting a Guerbet alcohol based on cosmetic formulation needs.

Industrial Lubricants and Metalworking Fluids

The same properties that make Guerbet alcohols desirable in cosmetics also translate to high-performance industrial applications.^[15]

- **Lubricity:** Their branched structure provides good lubricity.^[2]
- **Low-Temperature Performance:** The very low melting points of Guerbet alcohols are critical for lubricants that must perform in cold environments. The branching effectively lowers the pour point, which is the lowest temperature at which the oil will flow.^[19]
- **Thermal and Oxidative Stability:** Being saturated, they resist breakdown at high temperatures, a crucial property for engine oils and industrial lubricants.^[2]
- **Versatility:** They are used as base oils or as additives in lubricant formulations.^[10] Esters derived from Guerbet alcohols are also prominent as biolubricants.^{[1][20]}

Generally, as the carbon chain length increases, the viscosity also increases.^[6] Therefore, **2-Hexyl-1-octanol** (C14) would be expected to have a lower viscosity than 2-Decyl-1-

tetradecanol (C₂₄), making the choice dependent on the specific viscosity requirements of the lubricant application.

Experimental Protocols

To quantitatively compare the performance of these alcohols, standardized testing methodologies are essential. The following protocols outline key experimental procedures.

Protocol 1: Determination of Kinematic Viscosity (ASTM D445)

Objective: To measure the kinematic viscosity, a critical parameter for lubricant applications and for characterizing the flow behavior of cosmetic emollients.

Methodology:

- **Apparatus:** Calibrated glass capillary viscometer (e.g., Cannon-Fenske), constant temperature bath, stopwatch.
- **Procedure:** a. Select a viscometer where the flow time is not less than 200 seconds. b. Charge the viscometer with the sample alcohol, ensuring no air bubbles are present. c. Place the viscometer in the constant temperature bath (e.g., 40°C or 100°C) and allow it to equilibrate for at least 30 minutes. d. Using suction, draw the liquid up into the viscometer's timing bulb. e. Release the suction and accurately measure the time required for the liquid meniscus to pass between the two timing marks. f. Repeat the measurement at least three times and average the flow times.
- **Calculation:** Kinematic Viscosity (cSt) = $C \times t$
 - Where 'C' is the calibration constant of the viscometer (in cSt/s) and 't' is the average flow time (in s).

Causality: Viscosity increases with carbon chain length due to stronger intermolecular van der Waals forces between larger molecules.^[6] Branching tends to reduce viscosity compared to linear isomers because it hinders efficient molecular packing, leading to weaker intermolecular interactions.^[6]

Protocol 2: Determination of Pour Point (ASTM D97)

Objective: To determine the lowest temperature at which an alcohol will flow, a key indicator of its performance in low-temperature applications like lubricants.

Methodology:

- Apparatus: Pour point test jar, thermometer, cooling bath.
- Procedure: a. Pour the sample into the test jar to the marked level. b. Bring the sample to a specified temperature above its expected pour point. c. Place the jar in a cooling bath. d. At each thermometer reading that is a multiple of 3°C, remove the jar and tilt it to ascertain whether there is movement of the liquid. e. Continue this process until the oil shows no movement when the jar is held horizontally for 5 seconds. f. The pour point is recorded as 3°C above the temperature at which the sample ceased to flow.

Causality: The branched structure of Guerbet alcohols significantly disrupts the crystallization process that causes linear alcohols to solidify. This steric hindrance is why they exhibit exceptionally low pour points.[\[19\]](#)

Conclusion

2-Hexyl-1-octanol (C14) and its fellow Guerbet alcohols are a class of high-performance branched primary alcohols with a distinct and valuable property profile. Their key advantages over linear alcohols stem directly from their β -branched structure, which imparts:

- Broad Liquid Range: They remain liquid at very low temperatures.[\[2\]](#)
- Excellent Stability: Their saturated nature provides superior oxidative and thermal stability.[\[2\]](#)
- Versatile Performance: They function as effective emollients, solvents, and lubricants.[\[2\]](#)[\[15\]](#)

The choice between **2-Hexyl-1-octanol** and other Guerbet alcohols depends on the specific requirements of the application.

- Shorter-chain Guerbet alcohols (C14, C16) like **2-Hexyl-1-octanol** and 2-Hexyl-1-decanol offer lower viscosity and a lighter feel, making them suitable for fast-spreading cosmetic formulations and as intermediates for creating unique derivatives.[\[12\]](#)

- Longer-chain Guerbet alcohols (C20, C24) like 2-Octyl-1-dodecanol and 2-Decyl-1-tetradecanol provide higher viscosity and more substantivity, which is beneficial for richer creams, long-lasting emollients, and more demanding lubricant applications.

By understanding the relationship between their molecular structure and physical properties, researchers and formulators can leverage the unique advantages of **2-Hexyl-1-octanol** and the broader Guerbet alcohol family to develop superior products.

References

- AOCS. (2019, July 23). Guerbet Compounds.
- MDPI. (2023). A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives.
- Cosmetics & Toiletries. (2010, March 17). Comparatively Speaking: Guerbet Alcohol vs. Linear Fatty Alcohol.
- Cheméo. Chemical Properties of **2-Hexyl-1-octanol** (CAS 19780-79-1).
- Ataman Kimya. 2-OCTYLDODECANOL.
- PubMed. (2025, November 14). A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives.
- MakingCosmetics. Octyldodecanol 102.
- Ferwer. Hexyldecanol - Information 2-hexyldecane-1-ol.
- Kissed Earth. Octyldodecanol.
- Ataman Kimya. OCTYLDODECANOL.
- MDPI. (2023). Guerbet Alcohols, Ideal Substrates for the Sustainable Production of Branched Esters.
- Student Academic Success. Properties and Trends of Organic Compounds.
- Wikipedia. Octyldodecanol.
- The Good Scents Company. 2-hexyl decan-1-ol, 2425-77-6.
- PubChem - NIH. **2-Hexyl-1-octanol**.
- Chemistry Stack Exchange. (2018, June 12). Why are highly branched alcohols solid?.
- Justia Patents. (2016, May 10). Guerbet alcohol mixtures and uses thereof.
- Chemguide. an introduction to alcohols.
- National Institute of Standards and Technology. **2-Hexyl-1-octanol** - the NIST WebBook.
- Britannica. (2026, January 2). Alcohol - Organic Compounds, Structure, Classification.
- HSCprep. (2025, March 4). Structure and Properties of Alcohols - HSC Chemistry.
- Ataman Kimya. HEXYLDECANOL.
- PMC. (2025, November 11). Guerbet Alcohols, Ideal Substrates for the Sustainable Production of Branched Esters.

- BYJU'S. The physical and chemical properties of alcohols are mainly due to the presence of hydroxyl group.
- The Effect of Long-chain and Branched Alcohol on Lubricity of Dodecanedioic Acid Based Ester. (2014). Journal of Oleo Science, 63(1), 59-65.
- ResearchGate. The effect of the chain length of different alcohols on the water solubilization capacity.
- Cheméo. **2-Hexyl-1-octanol**.
- Terra Mater. 2-hexyl-octan-1-ol.
- The Good Scents Company. 2-octanol methyl hexyl carbinol.
- Google Patents. US3534088A - Synthesis of octyl esters and alcohols.
- Impact of hexyl acetoacetate addition on the lubrication properties of fuel A1. (2013). Energy & Fuels, 27(10), 5975-5982.

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Sources

- 1. mdpi.com [mdpi.com]
- 2. cosmeticsandtoiletries.com [cosmeticsandtoiletries.com]
- 3. mdpi.com [mdpi.com]
- 4. 2-Hexyl-1-octanol | C14H30O | CID 545551 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-HEXYL-1-OCTANOL | 19780-79-1 [chemicalbook.com]
- 6. monash.edu [monash.edu]
- 7. CAS 2425-77-6: 2-Hexyl-1-decanol | CymitQuimica [cymitquimica.com]
- 8. Octyldodecanol - Wikipedia [en.wikipedia.org]
- 9. 2-DECYL-1-TETRADECANOL | 58670-89-6 [chemicalbook.com]
- 10. ferwer.com [ferwer.com]
- 11. benchchem.com [benchchem.com]
- 12. 2-hexyl decan-1-ol, 2425-77-6 [thegoodscentscompany.com]
- 13. 2-デシル-1-テトラデカノール 97% | Sigma-Aldrich [sigmaaldrich.com]

- 14. pdf.benchchem.com [pdf.benchchem.com]
- 15. aocs.org [aocs.org]
- 16. parchem.com [parchem.com]
- 17. kissedearth.com.au [kissedearth.com.au]
- 18. makingcosmetics.com [makingcosmetics.com]
- 19. hrcak.srce.hr [hrcak.srce.hr]
- 20. A Review of Guerbet Alcohols and Their Esters: Synthesis, Applications, and Future Perspectives - PubMed [pubmed.ncbi.nlm.nih.gov]
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